

Spectroscopic Differentiation of 3- and 4-Substituted Pyridazine Piperazines: A Comparative Guide

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Compound of Interest

Compound Name: 4-(1-Piperazinylmethyl)pyridazine

CAS No.: 1263387-83-2

Cat. No.: B13873525

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Executive Summary

Pyridazine-based piperazines are privileged scaffolds in drug discovery, frequently appearing in antidepressants, antipsychotics, and oncology candidates. However, the regiochemical ambiguity during the synthesis of these heterocycles—specifically distinguishing between 3-substituted and 4-substituted isomers—poses a significant analytical challenge.

This guide provides a definitive technical comparison of these regioisomers. By leveraging specific differences in spin-spin coupling constants (

-values), electronic shielding effects, and fragmentation pathways, researchers can unambiguously assign regiochemistry without resorting to X-ray crystallography.

Theoretical Foundation: Electronic & Structural Divergence

To interpret the spectra, one must understand the underlying electronic environment of the pyridazine core (1,2-diazine).

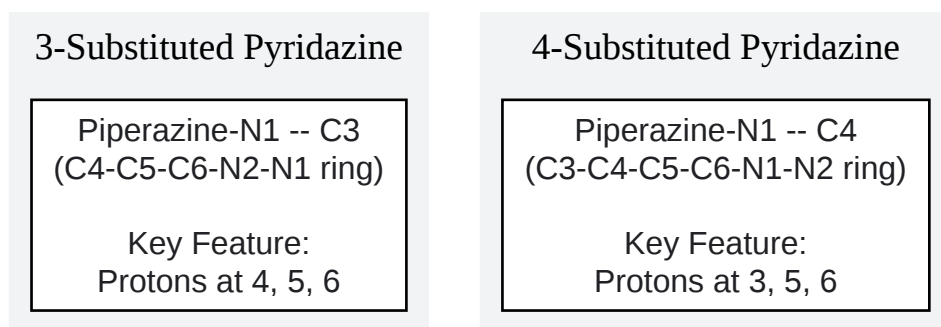
Electronic Topography

The pyridazine ring is electron-deficient due to the electronegativity of the two adjacent nitrogen atoms.

- **3-Substitution:** The piperazine nitrogen at position 3 is conjugated directly with the N=N bond. This allows for significant resonance donation, shielding the para position (C6) and ortho position (C4).
- **4-Substitution:** The piperazine nitrogen at position 4 is cross-conjugated. The resonance effect is distributed differently, primarily shielding C3 and C5.

Visualization of Regioisomers

The following diagram illustrates the structural differences and atom numbering used throughout this guide.



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Caption: Structural comparison of regioisomers. Note the proton substitution pattern dictates the NMR coupling network.

NMR Spectroscopy: The Gold Standard

Nuclear Magnetic Resonance (NMR) provides the most reliable method for differentiation. The decisive factor is the magnitude of the vicinal coupling constants (

).

Proton (¹H) NMR Analysis

The Coupling Constant Rule

In the pyridazine ring, the bond order varies, leading to distinct coupling constants:

- (Meta-like bond): Typically 8.0 – 9.0 Hz. This is the largest coupling in the ring.

- and

(Ortho-like bond): Typically 4.0 – 5.0 Hz.

- (Long-range): Typically 1.5 – 2.0 Hz.

Comparative Spectral Signatures

Feature	3-Substituted (3-Piperazinyl)	4-Substituted (4-Piperazinyl)
Spin System	ABX or AMX (H4, H5, H6)	AX + Singlet (H5, H6 + H3)
H3 Signal	Absent (Substituted)	Singlet (approx. 8.8–9.2 ppm). Distinctive narrow signal due to lack of vicinal neighbors.
H4 Signal	Doublet (Hz). Coupled to H5.	Absent (Substituted)
H5 Signal	dd (Doublet of doublets). Large coupling to H4 (), small to H6 ().	Doublet (Hz). Coupled to H6.
H6 Signal	Doublet (Hz). Deshielded (adj. to N).	Doublet (Hz). Deshielded (adj. to N).

Diagnostic Check:

- If you see a singlet in the aromatic region (H3), it is likely the 4-isomer.

- If you see a doublet with a large coupling (>8 Hz), it is the 3-isomer (representing the H4-H5 bond).

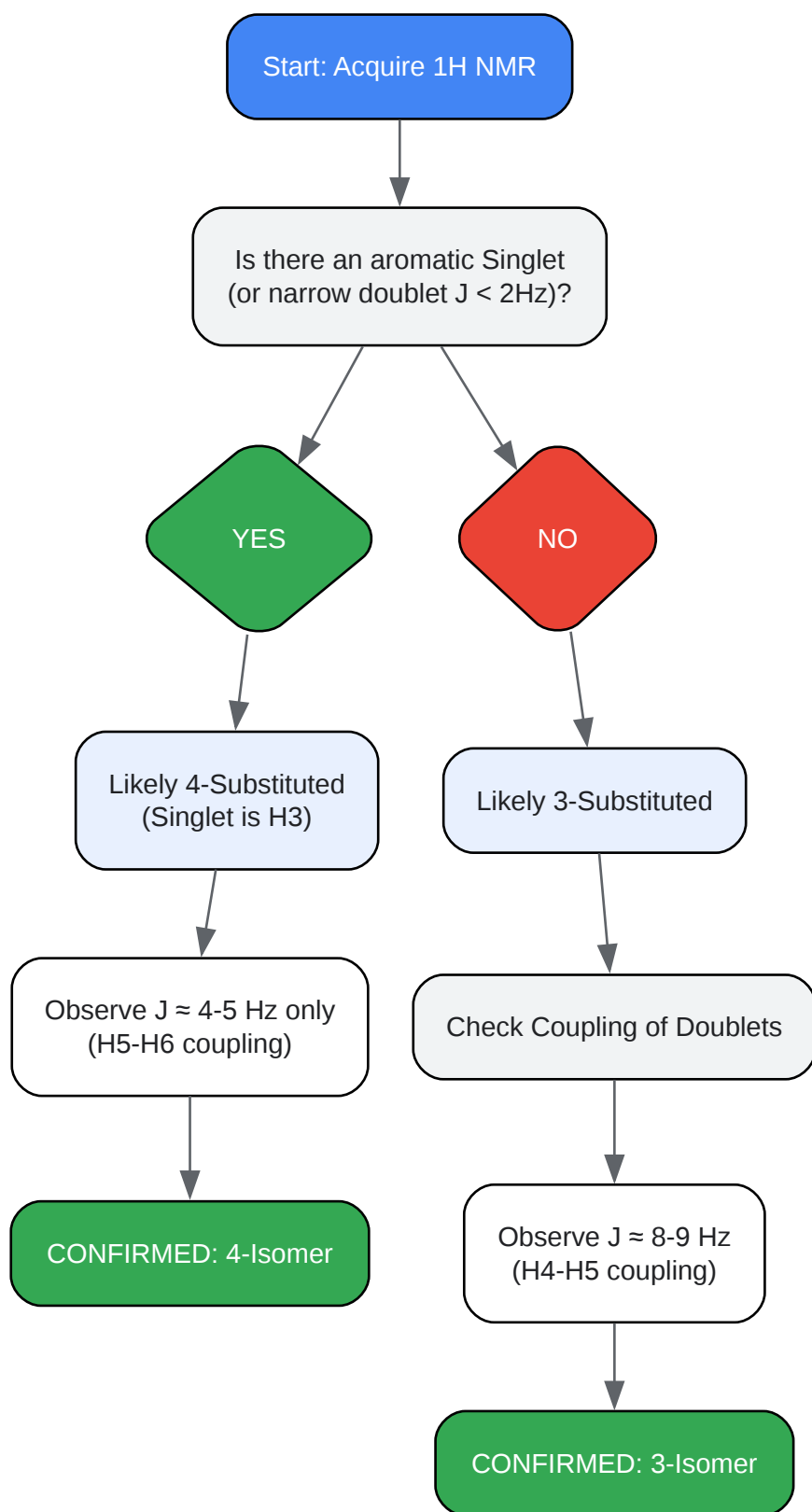
Carbon (C) NMR[1]

- C3 Shift: In the 4-isomer, C3 is unsubstituted and flanked by N=N and the substituent at C4. It typically resonates upfield relative to C6.
- Ipso Carbon: The carbon attached to the piperazine nitrogen will show a significant upfield shift (

20-30 ppm) compared to the unsubstituted parent pyridazine due to the mesomeric effect of the amine.

NMR Decision Tree

Use this workflow to assign your compound.



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Caption: Logic flow for assigning pyridazine regiochemistry via 1H NMR.

Mass Spectrometry (MS) & UV-Vis

While NMR is definitive, MS and UV-Vis provide supporting evidence.

Mass Spectrometry (Fragmentation)

Pyridazines are characterized by the loss of molecular nitrogen (, 28 Da).

- 3-Substituted: The proximity of the piperazine ring to the ring nitrogens can facilitate specific "ortho effects" or complex rearrangements involving the piperazine ring opening.
- 4-Substituted: Often shows a cleaner initial loss of substituents or HCN before the ring collapse, as the substituent is more distal to the N=N bond.

UV-Vis Spectroscopy

- Bathochromic Shift: The introduction of the amino group (piperazine) causes a red shift compared to unsubstituted pyridazine.
- 3-Amino: Generally exhibits a stronger absorption band at longer wavelengths (nm) due to more effective conjugation with the N=N bond.
- 4-Amino: Often shows a hypsochromic shift (blue shift) relative to the 3-isomer due to cross-conjugation.

Experimental Protocols

Protocol: General Synthesis (Nucleophilic Aromatic Substitution)

To generate standards for comparison.

- Reagents: 3,6-dichloropyridazine (for 3-sub) or 4,5-dichloropyridazine (for 4-sub, if available) or 3,4,5-trichloropyridazine (mixture generation).

- Conditions: Dissolve halopyridazine (1.0 eq) in EtOH or DMF. Add Piperazine (3.0 eq) to act as both nucleophile and base.
- Reaction: Reflux at 80°C for 4–12 hours. Monitor by TLC (MeOH/DCM).
- Workup: Evaporate solvent. Partition between EtOAc and Sat. NaHCO₃. Wash organic layer with brine. Dry over MgSO₄.
- Purification: Flash chromatography (Silica gel, 0-10% MeOH in DCM with 1% NH₄OH).

Protocol: NMR Characterization

Self-validating system for assignment.

- Sample Prep: Dissolve ~5 mg of purified product in 0.6 mL DMSO-d₆ (preferred over CDCl₃ for solubility and peak separation).
- Acquisition:
 - Run standard ¹H (16 scans).
 - Run COSY (to confirm H-H coupling partners).
 - Crucial Step: Measure
-values in Hz manually. Do not rely on auto-processing.
- Analysis:
 - Identify the most downfield signal (H₆).
 - Look for the coupling partner.
 - If H₆ couples with
Hz to a proton that is also a doublet (or small dd), it is the 4-isomer.
 - If H₆ couples with

Hz to a proton that is a doublet of doublets (with a large 9 Hz coupling), it is the 3-isomer.

Data Summary Table

Parameter	3-(Piperazin-1-yl)pyridazine	4-(Piperazin-1-yl)pyridazine
Key Coupling	Hz (Large)	Hz (Medium)
H3 Resonance	N/A (Substituted)	Singlet (8.8-9.2 ppm)
H4 Resonance	Doublet (7.0-7.5 ppm)	N/A (Substituted)
H5 Resonance	dd (7.2-7.6 ppm)	Doublet (6.8-7.2 ppm)
H6 Resonance	Doublet (8.5-8.8 ppm)	Doublet (8.9-9.1 ppm)
UV-Vis	nm (Stronger conjugation)	nm (Cross-conjugation)

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